

N-Methyl-bis(trifluoroacetamide) safety and handling

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Compound of Interest

Compound Name: *N*-Methyl-bis(trifluoroacetamide)

Cat. No.: B1215227

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An In-depth Technical Guide to the Safety and Handling of **N-Methyl-bis(trifluoroacetamide)**

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Methyl-bis(trifluoroacetamide) (MBTFA) is a highly effective and versatile trifluoroacylating agent.[1][2][3] Its primary application is in analytical chemistry, specifically as a derivatization reagent for gas chromatography (GC).[4] Derivatization with MBTFA enhances the volatility and thermal stability of polar compounds containing active hydrogen atoms, such as primary and secondary amines, hydroxyls, and thiols, thereby improving their chromatographic separation and detection.[1][3][5] This guide provides a comprehensive overview of the safety, handling, and experimental considerations for the use of MBTFA in a laboratory setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N-Methyl-bis(trifluoroacetamide)** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
Chemical Formula	C ₅ H ₃ F ₆ NO ₂	[1][3]
Molecular Weight	223.07 g/mol	[1][3][6][7]
CAS Number	685-27-8	[1][3]
Appearance	Clear, colorless liquid	[1][3][8]
Boiling Point	121-122 °C (at 760 mmHg)	[4][8][9][10]
Density	1.547 g/mL at 25 °C	[4][10]
Flash Point	42 °C / 107.6 °F	[11]
Refractive Index	n ₂₀ /D 1.346 (lit.)	[4][9]
Storage Temperature	2-8°C	[4]

Hazard Identification and Safety Precautions

N-Methyl-bis(trifluoroacetamide) is classified as a hazardous chemical.[11] It is a flammable liquid and vapor, and causes severe skin burns and eye damage.[2][5][8][11][12] It may also cause respiratory irritation.[11]

Health Hazards

Hazard	Description	Source(s)
Skin Corrosion/Irritation	Causes severe skin burns.	[5][8][11][12]
Serious Eye Damage/Irritation	Causes severe eye damage.	[5][8][11][12]
Specific Target Organ Toxicity	May cause respiratory irritation.	[6][11]
(Single Exposure)		
Inhalation	Inhalation may cause corrosive injuries to the upper respiratory tract and lungs.[6] May cause allergy or asthma symptoms or breathing difficulties if inhaled. [2][12]	
Chronic Exposure	Repeated or prolonged exposure may result in the erosion of teeth and bronchial irritation.[2]	

Quantitative toxicity data such as LD50 or LC50 values for **N-Methyl-bis(trifluoroacetamide)** are not readily available in the reviewed literature.

Fire and Explosion Hazards

MBTFA is a flammable liquid and vapor.[5][8][11][12] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[11] In case of fire, use carbon dioxide, dry chemical powder, or alcohol-resistant foam for extinction.[8] Firefighters should wear self-contained breathing apparatus and full protective gear.[8]

Safe Handling and Storage

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **N-Methyl-bis(trifluoroacetamide)**.

PPE Type	Specification	Source(s)
Eye/Face Protection	Chemical safety goggles or a face shield.	[11]
Skin Protection	Chemical-resistant gloves (e.g., neoprene or nitrile rubber) and protective clothing to prevent skin exposure.	[11]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [8] If exposure limits are exceeded, a NIOSH/MSHA approved respirator should be used. [11]	

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[8\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[8\]](#)[\[11\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[8\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[8\]](#)
- Do not breathe vapor or mist.[\[8\]](#)[\[11\]](#)
- Wash hands thoroughly after handling.[\[11\]](#)

Storage Requirements

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[8\]](#)[\[11\]](#)
- Keep away from heat, sparks, and flame.[\[11\]](#)

- Store in a corrosives and flammables area.[11]
- Incompatible materials include strong oxidizing agents, strong acids, and strong bases.[11]

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure	Source(s)
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. [8][11] Seek immediate medical attention.[11]	
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[8][11] Seek immediate medical attention.[11]	
Inhalation	Remove to fresh air.[8][11] If not breathing, give artificial respiration.[8] Seek immediate medical attention.[11]	
Ingestion	Do NOT induce vomiting.[8] [11] Clean mouth with water and call a physician immediately.[11]	

Spill and Leak Procedures

- Minor Spills: Remove all ignition sources.[12] Absorb with inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.[12]
- Major Spills: Evacuate personnel and move upwind.[12] Wear appropriate PPE, including respiratory protection.[12] Prevent spillage from entering drains or waterways.[12] Contain

the spill and collect with non-sparking tools.[\[12\]](#)

Experimental Protocols

N-Methyl-bis(trifluoroacetamide) is a key reagent for the derivatization of various analytes for GC analysis. Below are representative protocols for the derivatization of carbohydrates and amino acids.

Derivatization of Carbohydrates for GC-MS Analysis

This protocol is adapted for the trifluoroacetylation of sugars.

Materials:

- Carbohydrate sample (e.g., glucose, fructose)
- **N-Methyl-bis(trifluoroacetamide)** (MBTFA)
- Pyridine (anhydrous)
- Vials with caps
- Heating block or oven
- Ethyl acetate

Procedure:

- Place 5-10 mg of the carbohydrate sample into a dry vial.[\[11\]](#)
- Add 0.5 mL of MBTFA and 0.5 mL of anhydrous pyridine to the vial.[\[11\]](#)
- Tightly seal the vial and heat at approximately 70°C for 1 hour, with occasional shaking. The reaction is complete when the sample has fully dissolved.[\[11\]](#)
- Allow the vial to cool to room temperature.
- The sample is now ready for injection into the GC-MS system. Dilution with a solvent like ethyl acetate may be necessary depending on the concentration.

Derivatization of Amino Acids for GC-MS Analysis

This is a general protocol for the derivatization of amino acids. Note that for some amino acids, a two-step derivatization process (oximation followed by acylation) may be required for optimal results.

Materials:

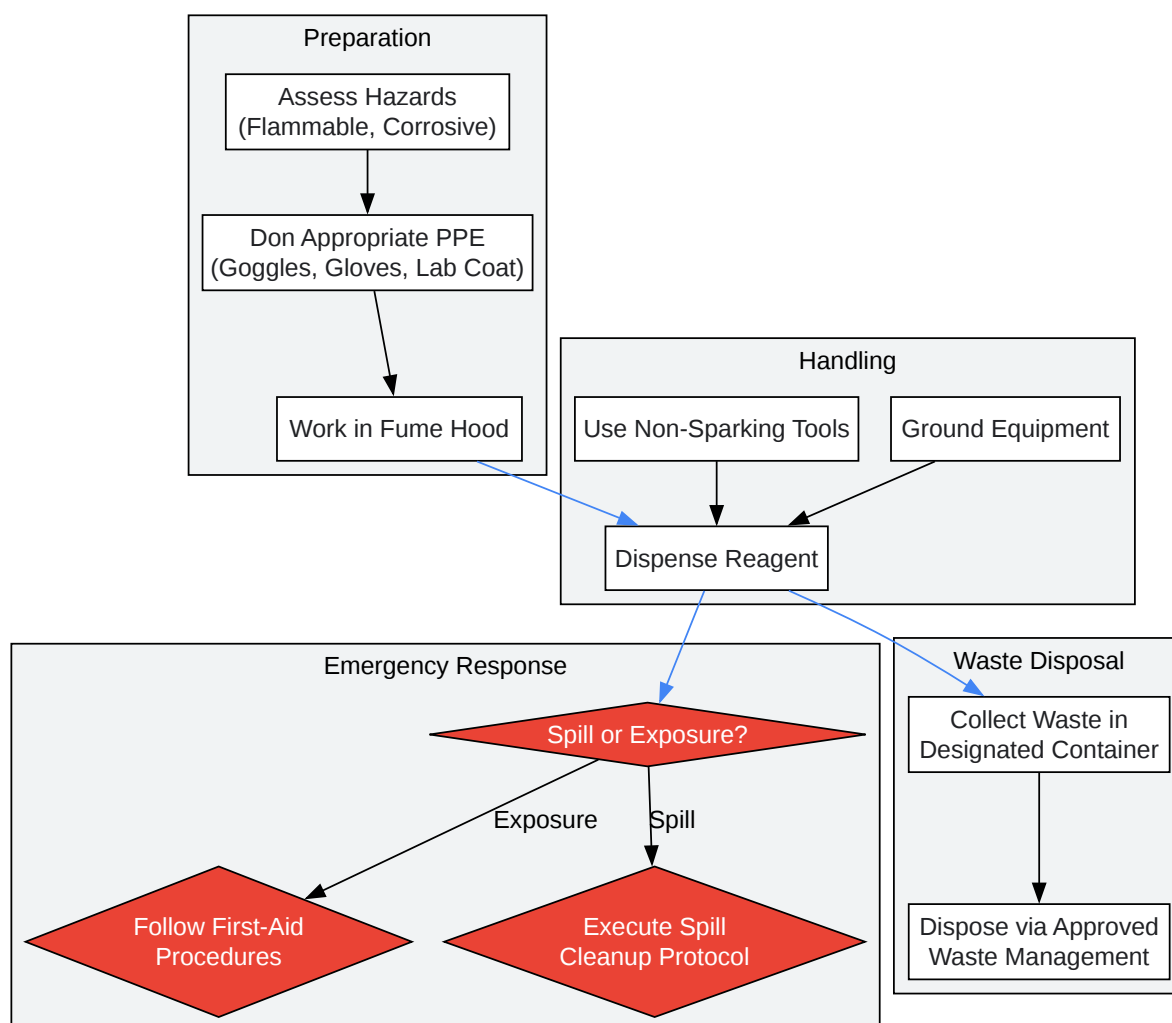
- Amino acid sample
- **N-Methyl-bis(trifluoroacetamide)** (MBTFA)
- Acetonitrile (anhydrous)
- Vials with caps
- Heating block or oven

Procedure:

- Ensure the amino acid sample is dry. If in an aqueous solution, evaporate to dryness under a stream of nitrogen.
- Add a suitable amount of the dried amino acid sample to a vial.
- Add 100 μL of anhydrous acetonitrile and 100 μL of MBTFA.
- Seal the vial and heat at 100°C for 1 to 4 hours.
- Cool the vial to room temperature before GC-MS analysis.

Visualizations

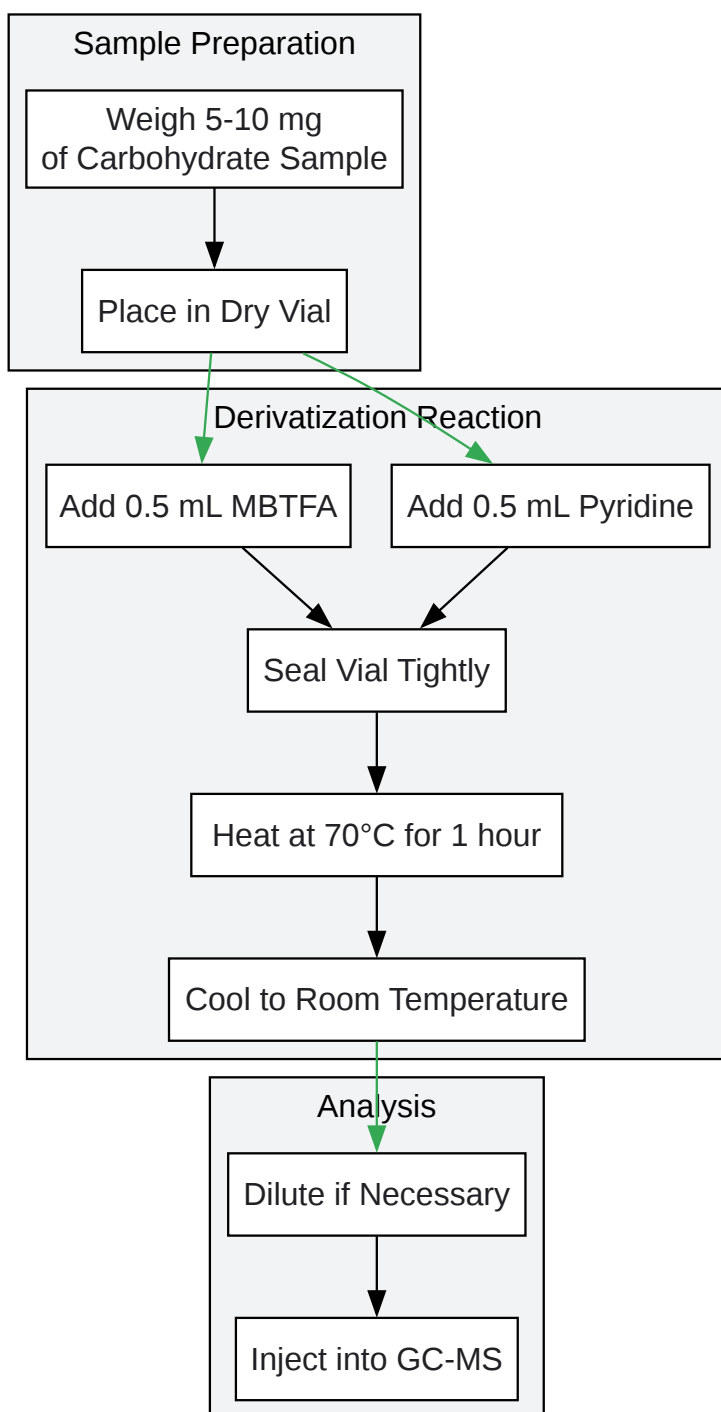
Logical Workflow for Safe Handling of MBTFA



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Caption: Logical workflow for the safe handling of **N-Methyl-bis(trifluoroacetamide)**.

Experimental Workflow for Carbohydrate Derivatization



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Caption: Experimental workflow for the derivatization of carbohydrates using MBTFA.

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References

- 1. researchgate.net [researchgate.net]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. covachem.com [covachem.com]
- 4. N-Methyl-bis(trifluoroacetamide) for GC derivatization, LiChropur , = 97.0 GC 685-27-8 [sigmaaldrich.com]
- 5. gcms.cz [gcms.cz]
- 6. MTBSTFA derivatization-LC-MS/MS approach for the quantitative analysis of endogenous nucleotides in human colorectal carcinoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. N-Methylbis(trifluoroacetyl)imide | C₅H₃F₆NO₂ | CID 69635 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Protocol for Amino Acid Derivatization by MTBSTFA - Chromatography Forum [chromforum.org]
- 9. merckmillipore.com [merckmillipore.com]
- 10. tcichemicals.com [tcichemicals.com]
- 11. 氨基酸衍生化和GC-MS分析 [sigmaaldrich.com]
- 12. Derivatization of sugars for GC-MS (Part 1): Analytical challenges and methods [restek.com]
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